

BMT-090605 hydrochloride quality control and purity verification

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Compound of Interest

Compound Name: BMT-090605 hydrochloride

Cat. No.: B12399175

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BMT-090605 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity verification of **BMT-090605 hydrochloride**.

Frequently Asked Questions (FAQs)

1. What is the expected purity of **BMT-090605 hydrochloride**?

Commercial suppliers typically provide **BMT-090605 hydrochloride** with a purity of $\geq 98\%$. For instance, some batches have been reported with purities of 98.76% and $\geq 99.0\%$.^{[1][2]} It is crucial to verify the purity of each new batch upon receipt.

2. How should **BMT-090605 hydrochloride** be stored to ensure its stability?

Proper storage is critical to maintain the integrity of the compound. For long-term storage, it is recommended to store **BMT-090605 hydrochloride** as a solid at -20°C for up to 2 years, or at -80°C for extended periods. When in solvent, stock solutions should be stored at -80°C for up to 6 months, or at -20°C for up to 1 month.^{[2][3][4]}

3. What are the recommended solvents for dissolving **BMT-090605 hydrochloride**?

BMT-090605 hydrochloride is soluble in aqueous solutions. For cell culture experiments, it is advisable to dissolve the compound in DMSO first and then dilute it with the appropriate cell culture medium.

4. What are the primary analytical methods for verifying the purity of **BMT-090605 hydrochloride**?

The primary methods for purity verification are High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. These techniques can confirm the identity and quantify the purity of the compound.

5. What is the mechanism of action of **BMT-090605 hydrochloride**?

BMT-090605 hydrochloride is a potent and selective inhibitor of the Adaptor-Associated Kinase 1 (AAK1).^{[2][3][5][6]} AAK1 is involved in the regulation of clathrin-mediated endocytosis. By inhibiting AAK1, **BMT-090605 hydrochloride** can modulate signaling pathways dependent on this process.

Quality Control Data

The following table summarizes typical quality control specifications for **BMT-090605 hydrochloride**.

Parameter	Specification	Analytical Method
Purity	≥98%	HPLC
Identity	Conforms to structure	¹ H NMR, LC/MS
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMSO	Visual Inspection

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol outlines a general method for determining the purity of **BMT-090605 hydrochloride** using reverse-phase HPLC.

1. Materials:

- **BMT-090605 hydrochloride** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA)
- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

2. Sample Preparation:

- Prepare a stock solution of **BMT-090605 hydrochloride** in DMSO at a concentration of 10 mg/mL.
- Dilute the stock solution with the mobile phase to a final concentration of approximately 0.1 mg/mL.

3. HPLC Conditions:

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10-90% B
 - 15-17 min: 90% B
 - 17-18 min: 90-10% B
 - 18-20 min: 10% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L

4. Data Analysis:

- The purity is calculated based on the area percentage of the main peak in the chromatogram.

Mass Spectrometry (MS) for Identity Confirmation

This protocol provides a general procedure for confirming the molecular weight of **BMT-090605 hydrochloride**.

1. Materials:

- **BMT-090605 hydrochloride** sample
- Methanol or acetonitrile (LC-MS grade)
- Mass spectrometer with an electrospray ionization (ESI) source

2. Sample Preparation:

- Prepare a dilute solution of the compound (approximately 10 µg/mL) in the chosen solvent.

3. MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Range: m/z 100-1000
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120°C
- Desolvation Temperature: 350°C

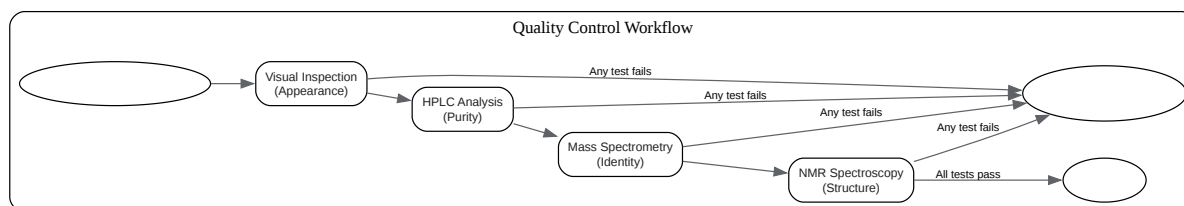
4. Data Analysis:

- Confirm the presence of the protonated molecule $[M+H]^+$ corresponding to the molecular weight of BMT-090605 ($C_{21}H_{24}N_4O_2$), which is approximately 381.44 g/mol (for the free base).

Troubleshooting Guide

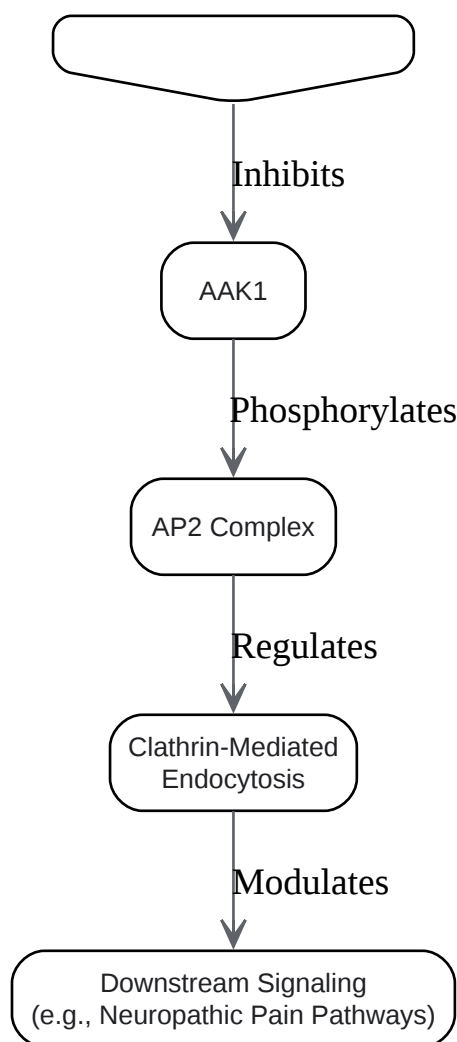
Issue	Possible Cause	Recommended Solution
Low Purity Detected by HPLC	- Improper storage leading to degradation.- Contamination of the sample.	- Review storage conditions and ensure they meet the recommended guidelines.- Use fresh, high-quality solvents for sample preparation.- If the issue persists, consider obtaining a new batch of the compound.
Unexpected Peaks in HPLC Chromatogram	- Presence of impurities from synthesis.- Degradation products.	- Characterize the impurity peaks using LC-MS to identify their molecular weights.- If degradation is suspected, perform a forced degradation study to identify potential degradation products.
Poor Peak Shape in HPLC	- Inappropriate mobile phase pH.- Column overload.- Column degradation.	- Adjust the mobile phase pH to ensure proper ionization of the analyte.- Reduce the sample concentration.- Replace the HPLC column.
No Signal or Weak Signal in Mass Spectrometry	- Compound instability in the ESI source.- Incorrect instrument settings.	- Optimize MS parameters such as capillary and cone voltage.- Try a different ionization method if available (e.g., APCI).
Compound Insoluble in Aqueous Buffer	- Compound has low aqueous solubility.	- Prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it into the aqueous buffer. Ensure the final concentration of the organic solvent is compatible with your experiment.

Visualizations



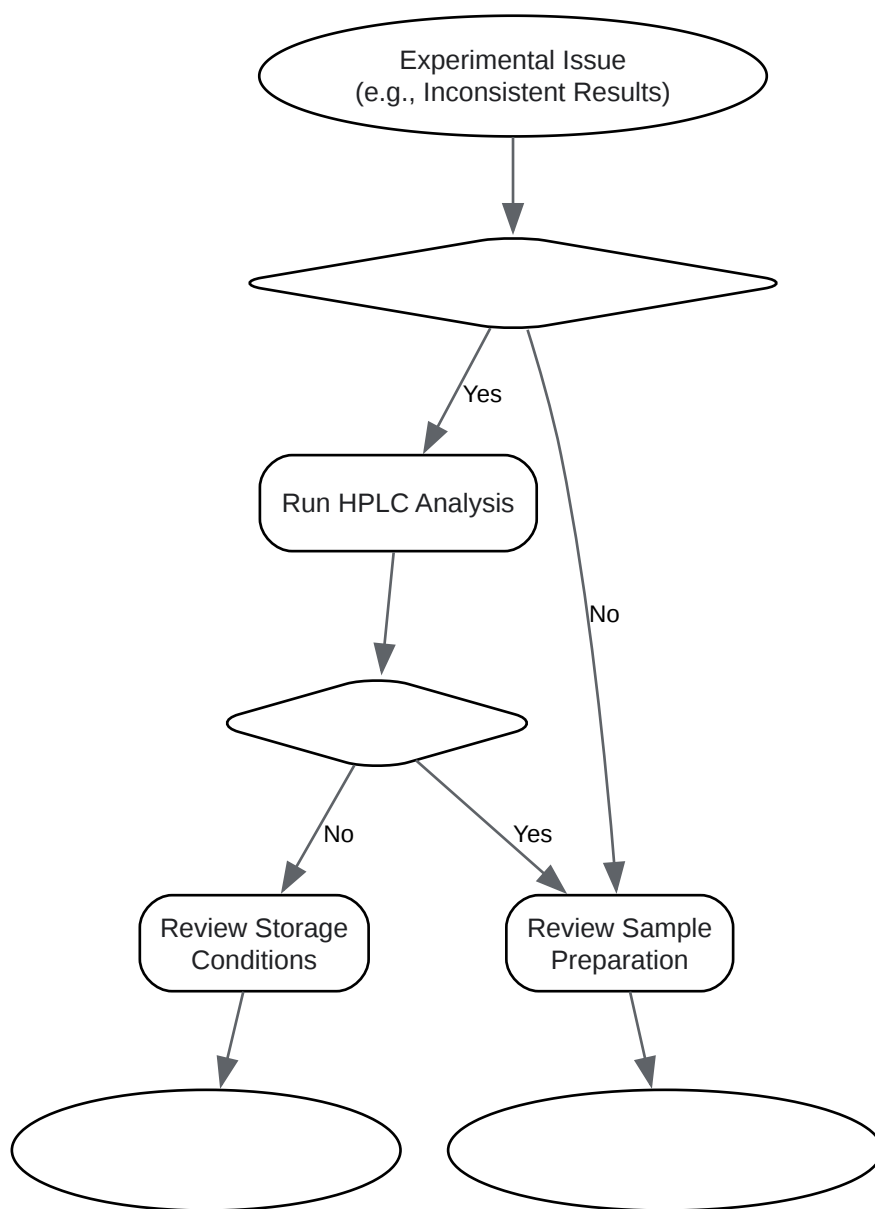
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Caption: Quality Control Workflow for **BMT-090605 hydrochloride**.



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Caption: Simplified signaling pathway of **BMT-090605 hydrochloride**.



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Caption: Troubleshooting decision tree for experimental issues.

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- To cite this document: BenchChem. [BMT-090605 hydrochloride quality control and purity verification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399175#bmt-090605-hydrochloride-quality-control-and-purity-verification]

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